

In-Depth Technical Guide: Physical Properties of **sec-Butylcyclohexane**

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Compound of Interest

Compound Name: *sec-Butylcyclohexane*

Cat. No.: *B1581254*

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This technical guide provides a comprehensive overview of the physical properties of **sec-butylcyclohexane**, with a primary focus on its boiling point. This document includes a compilation of reported physical data, a detailed experimental protocol for boiling point determination based on established standards, and visualizations to elucidate key concepts and workflows.

Physical and Chemical Properties of **sec-Butylcyclohexane**

sec-Butylcyclohexane is a cycloalkane with the chemical formula $C_{10}H_{20}$. It is a colorless liquid at room temperature and is used in various industrial applications, including as a solvent and a chemical intermediate. An accurate understanding of its physical properties is crucial for its application in scientific research and chemical synthesis.

Data Presentation

The following table summarizes the key physical properties of **sec-butylcyclohexane** compiled from various sources. It is important to note that slight variations in reported values can occur due to different experimental conditions and measurement techniques.

Property	Value
Boiling Point	171-172 °C[1], 179.3 °C at 760 mmHg[2], 179.35 °C[1][3]
Melting Point	-84.33 °C (estimate)[1][3]
Density	0.801 g/cm ³ [2], 0.8131 g/cm ³ [1][3]
Vapor Pressure	1.28 mmHg at 25 °C[2][3]
Flash Point	48.2 °C[2][3]
Refractive Index	1.44[2], 1.4467[3]
Molecular Formula	C ₁₀ H ₂₀ [2][3][4][5][6]
Molecular Weight	140.27 g/mol [3][4][5]
CAS Number	7058-01-7[2][3][4][5][6]

Experimental Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a pure compound, the boiling point is a characteristic physical property that can be used for identification and purity assessment. A standard and widely accepted method for determining the boiling point of volatile organic liquids like **sec-butylcyclohexane** is distillation.

Experimental Protocol: Distillation Method (Based on ASTM D1078)

This protocol outlines the determination of the boiling point of **sec-butylcyclohexane** using a simple distillation apparatus. This method is consistent with the principles outlined in the ASTM D1078 standard for determining the distillation range of volatile organic liquids.[3][7][8][9][10]

2.1.1. Materials and Apparatus

- **sec-Butylcyclohexane** sample
- Distillation flask (e.g., 250 mL)

- Condenser (Liebig or similar)
- Adapter
- Receiving cylinder (graduated)
- Thermometer (calibrated, with appropriate range)
- Heating mantle or oil bath
- Boiling chips
- Clamps and stands

2.1.2. Procedure

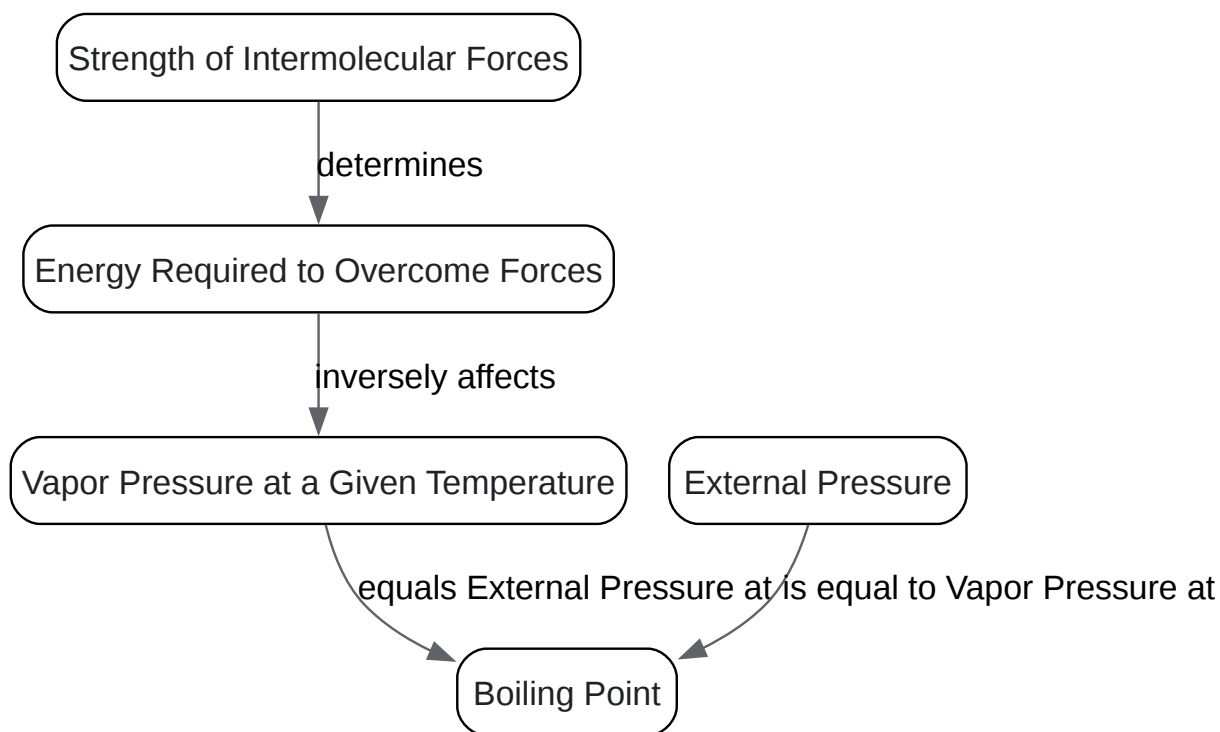
- Apparatus Setup:
 - Assemble the distillation apparatus as shown in the diagram below. Ensure all joints are securely clamped.
 - Place a few boiling chips in the distillation flask to ensure smooth boiling.
 - Add a measured volume (e.g., 100 mL) of **sec-butylcyclohexane** to the distillation flask.
 - Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask. This ensures the measured temperature is that of the vapor in equilibrium with the liquid.
 - Connect the condenser to a cold water source, with water entering at the bottom and exiting at the top.
 - Place the receiving cylinder at the outlet of the condenser to collect the distillate.
- Distillation:
 - Begin heating the distillation flask gently using the heating mantle or oil bath.

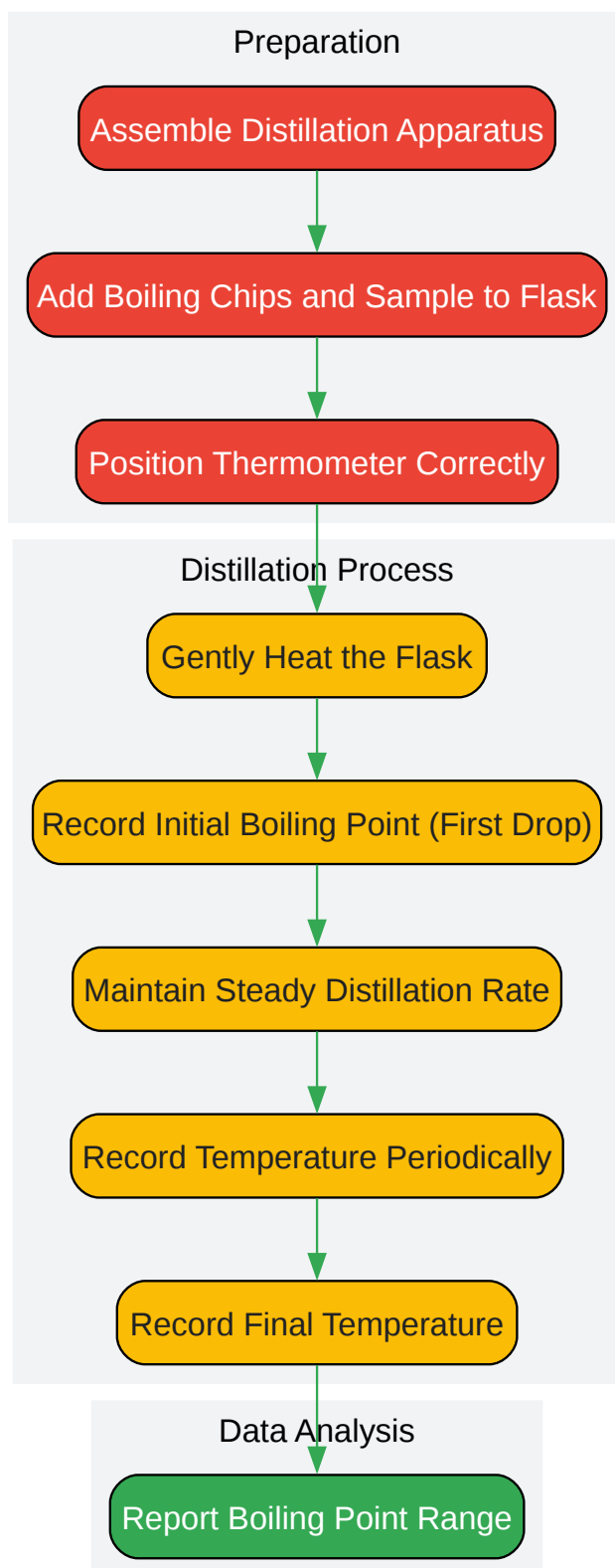
- Observe the liquid and record the temperature at which the first drop of distillate falls from the condenser into the receiving cylinder. This is the initial boiling point.
- Continue the distillation at a steady rate (e.g., 4-5 mL per minute).
- Record the temperature at regular intervals (e.g., after every 10 mL of distillate is collected).
- The temperature should remain relatively constant throughout the distillation of a pure compound. This constant temperature is the boiling point.
- Record the final temperature when the last of the liquid has vaporized from the flask.
- Data Analysis:
 - The boiling point is reported as the temperature range from the initial boiling point to the final temperature. For a pure substance, this range should be narrow (typically 1-2 °C).

Visualizations

Logical Relationship of Boiling Point

The following diagram illustrates the relationship between intermolecular forces, vapor pressure, and the boiling point of a liquid.





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